

Application Notes & Protocols: Paroxetine Mesylate in Neuroscience Research

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Compound of Interest

Compound Name: Paroxetine Mesylate

Cat. No.: B1678478

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Audience: Researchers, scientists, and drug development professionals.

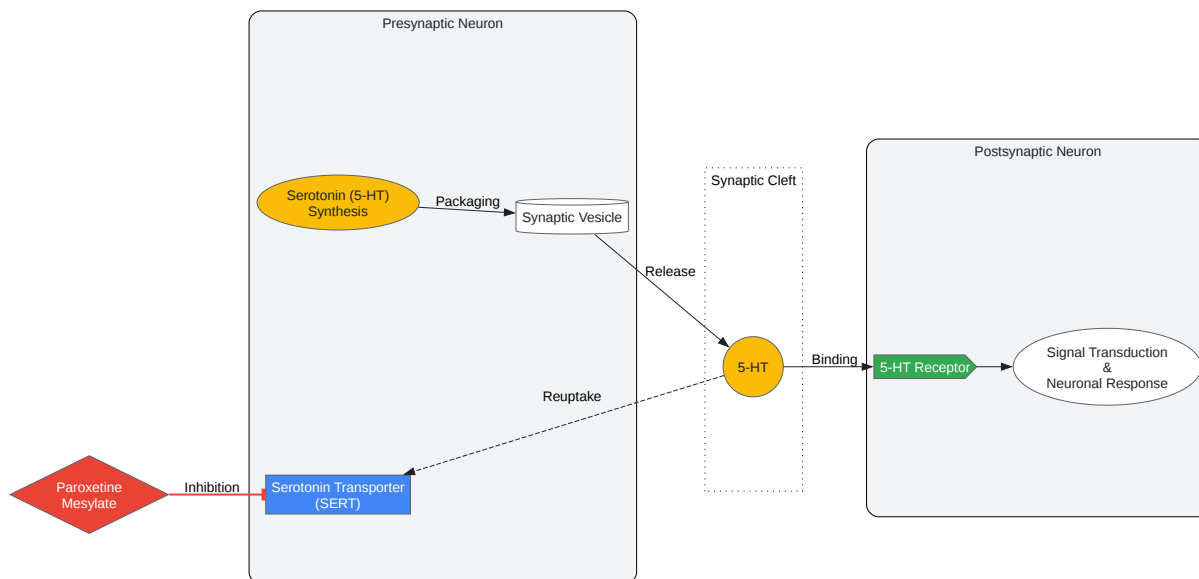
Introduction: Paroxetine is a potent and selective serotonin reuptake inhibitor (SSRI) widely used in the treatment of major depressive disorder, anxiety disorders, and other psychiatric conditions.[1][2][3] It is available in different salt forms, including hydrochloride and mesylate, which are considered bioequivalent.[4] **Paroxetine mesylate's** primary mechanism of action is the high-affinity blockade of the serotonin transporter (SERT), leading to increased serotonin levels in the synaptic cleft.[2][5] Its high potency and selectivity make it a valuable tool in neuroscience research for investigating the role of the serotonergic system in various physiological and pathological processes. These notes provide an overview of its applications, quantitative data, and detailed protocols for its use in research settings.

Mechanism of Action

Paroxetine's principal mechanism involves the potent and selective inhibition of the serotonin transporter (SERT).[2][6] By binding to the central site on SERT, it blocks the reabsorption of serotonin from the synaptic cleft into the presynaptic neuron.[5][7] This action increases the concentration of serotonin available to bind to postsynaptic receptors, thereby enhancing serotonergic neurotransmission.[5] At higher doses (40 mg/day or more), paroxetine may also act as a norepinephrine reuptake inhibitor.[8][9]

Beyond SERT inhibition, research has identified other molecular targets of paroxetine that may contribute to its broader effects:

- G protein-coupled receptor kinase 2 (GRK2): Paroxetine is a modest inhibitor of GRK2, showing 50- to 60-fold higher selectivity for GRK2 over other GRKs.[[9](#)]
- Kv7/M potassium channels: Paroxetine has been shown to inhibit Kv7.2/Kv7.3 channel currents, which may enhance neuronal excitability and contribute to cognitive effects.[[10](#)]
- CYP2D6 Inhibition: Paroxetine is a potent inhibitor of the cytochrome P450 enzyme CYP2D6, an important consideration in drug-drug interaction studies.[[3](#)][[8](#)][[11](#)]





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References

- 1. Paroxetine: Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD [webmd.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Paroxetine - Wikipedia [en.wikipedia.org]
- 4. accessdata.fda.gov [accessdata.fda.gov]

- 5. What is the mechanism of Paroxetine Mesylate? [synapse.patsnap.com]
- 6. fda.gov [fda.gov]
- 7. biorxiv.org [biorxiv.org]
- 8. Paroxetine—Overview of the Molecular Mechanisms of Action - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. psychopharmacologyinstitute.com [psychopharmacologyinstitute.com]
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